

An In-depth Technical Guide on 2-Bromo-1,4-difluorobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-1,4-difluorobenzene

Cat. No.: B1265433

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This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **2-Bromo-1,4-difluorobenzene**, a key reagent in organic synthesis. The information is tailored for researchers, scientists, and professionals in drug development and related fields.

Physicochemical Data Summary

The core quantitative data for **2-Bromo-1,4-difluorobenzene** is summarized in the table below for ease of reference and comparison.

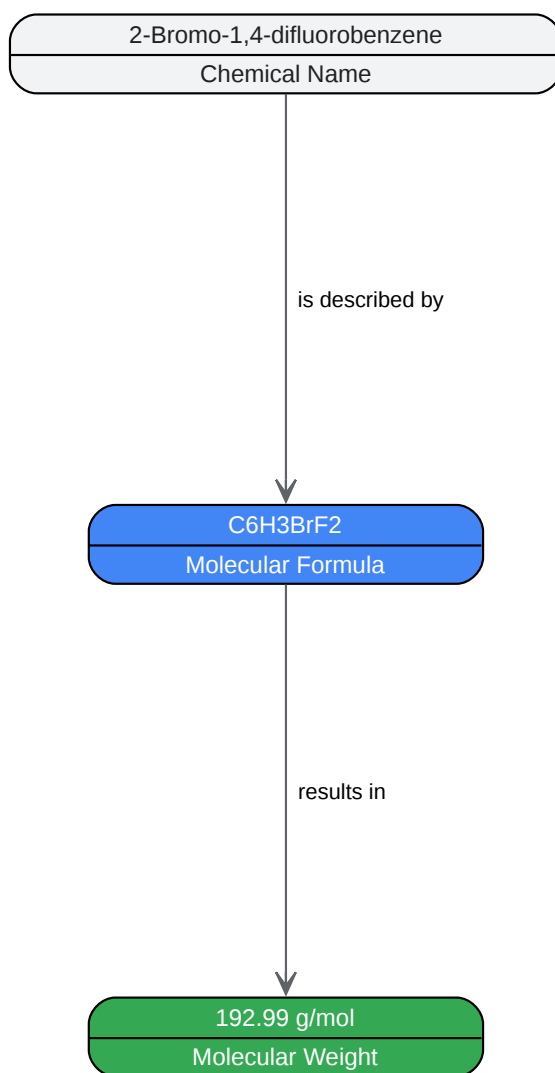
Property	Value	Reference
Molecular Formula	C6H3BrF2	[1][2][3][4][5]
Molecular Weight	192.99 g/mol	[1][3][4][5]
CAS Number	399-94-0	[2][4][5]
Appearance	Clear, colorless liquid	[2][5]
Density	1.692 g/cm ³	[2]
Boiling Point	155.4 °C at 760 mmHg	[2]
Melting Point	-31 °C	[2]
Flash Point	65 °C	[2]
Refractive Index	n _{20/D} 1.508	[2]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties listed above are not available within the provided search results. These values are standardly determined using established analytical techniques such as mass spectrometry for molecular weight, and various spectroscopic and chromatographic methods for structural confirmation and purity assessment. For specific experimental procedures, researchers should consult peer-reviewed literature or established chemical analysis handbooks.

Logical Relationship Diagram

The following diagram illustrates the logical connection between the chemical's name and its fundamental properties.



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Chemical Identity and Properties Relationship

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- To cite this document: BenchChem. [An In-depth Technical Guide on 2-Bromo-1,4-difluorobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265433#2-bromo-1-4-difluorobenzene-molecular-weight-and-formula]

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